

Safe Disposal of D-Valine Methyl Ester Hydrochloride: A Procedural Guide

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Compound of Interest

Compound Name:	<i>D-Valine methyl ester hydrochloride</i>
Cat. No.:	B613182

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For laboratory professionals, including researchers, scientists, and those in drug development, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides detailed, step-by-step procedures for the safe disposal of **D-Valine methyl ester hydrochloride**, ensuring compliance with safety regulations and minimizing environmental impact.

Key Safety and Handling Information

D-Valine methyl ester hydrochloride is a chemical compound that requires careful handling. While it is not classified as hazardous under OSHA 2012 Hazard Communication Standard (29 CFR 1910.1200), some safety data sheets (SDS) indicate that it may cause skin and eye irritation, and could be harmful if inhaled or swallowed.[\[1\]](#)[\[2\]](#)[\[3\]](#) Therefore, adherence to proper personal protective equipment (PPE) protocols is essential.

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Splash goggles or chemical safety goggles.[\[1\]](#)
- Hand Protection: Wear appropriate protective gloves.
- Body Protection: A full lab coat or suit is recommended.[\[1\]](#)
- Respiratory Protection: In case of dust formation, a dust respirator should be used.[\[1\]](#)

Quantitative Data

The following table summarizes the key physical and chemical properties of **D-Valine methyl ester hydrochloride**.

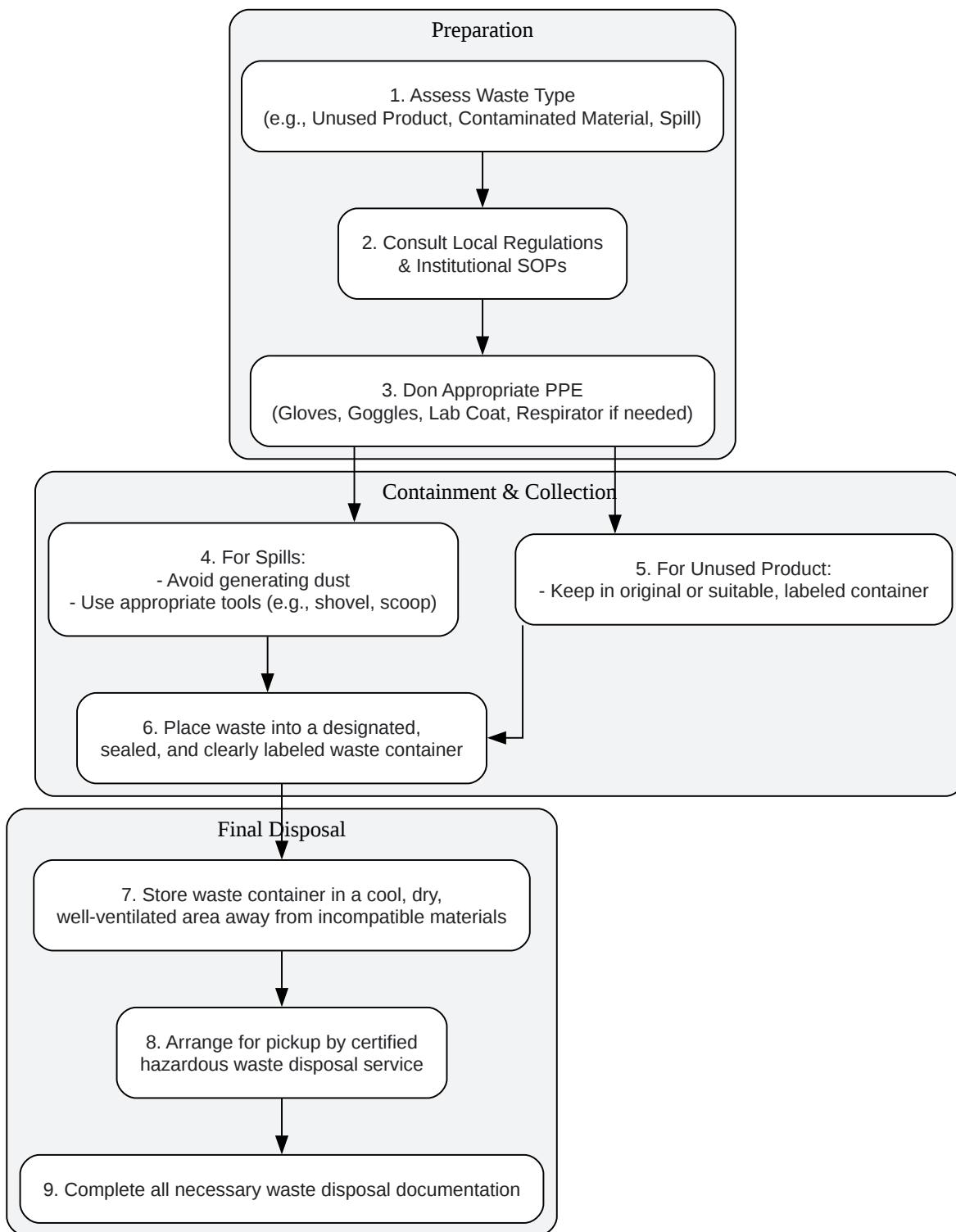
Property	Value	Source
Appearance	White crystalline solid/powder	[2] [4] [5]
Odor	Odorless / No information available	[2] [4] [5]
Melting Point	112 - 114 °C / 233.6 - 237.2 °F	[2]
Molecular Formula	C6H14CINO2	[1]
Stability	Stable under recommended storage conditions.	[1]
Hazardous Decomposition Products	Oxides of carbon (CO, CO2), nitrogen oxides (NOx), and hydrogen chloride (HCl).	[1]

Toxicity data (LD50/LC50) is not readily available for this compound.[\[6\]](#)

Step-by-Step Disposal Protocol

The proper disposal of **D-Valine methyl ester hydrochloride** must always be in accordance with federal, state, and local environmental control regulations.[\[1\]](#)[\[6\]](#) The following protocol provides a general guideline for safe disposal.

Experimental Workflow for Disposal

[Click to download full resolution via product page](#)**Caption: Disposal workflow for D-Valine methyl ester hydrochloride.**

Detailed Methodologies

1. Waste Assessment and Regulatory Consultation:

- Objective: To determine the nature of the waste and the specific regulations that apply.
- Procedure:
 - Identify whether the waste is unused product, a contaminated item (e.g., filter paper, gloves), or the result of a spill cleanup.
 - Consult your institution's Standard Operating Procedures (SOPs) for chemical waste disposal.
 - Review federal, state, and local regulations to ensure full compliance. These regulations will dictate the specific requirements for packaging, labeling, and disposal.

2. Spill Management:

- Objective: To safely clean up and contain any spills of **D-Valine methyl ester hydrochloride**.
- Procedure:
 - Ensure the area is well-ventilated.
 - Wearing the appropriate PPE, carefully sweep or scoop up the spilled solid material.[1][3][6]
 - Avoid actions that could generate dust. If necessary, a dust suppressant may be used.
 - Place the collected material into a suitable, sealable container for waste disposal.[3][6]

3. Packaging and Labeling:

- Objective: To safely package and label the waste for disposal.
- Procedure:

- Use a container that is compatible with the chemical. The original container is often a good choice for unused product.
- Ensure the container is tightly sealed to prevent leaks or spills.
- Clearly label the container with the chemical name ("D-Valine methyl ester hydrochloride"), the appropriate hazard warnings (if any are required by local regulations), and the date of waste generation.

4. Storage and Final Disposal:

- Objective: To store the waste safely pending final disposal.
- Procedure:
 - Store the sealed and labeled waste container in a designated chemical waste storage area. This area should be cool, dry, and well-ventilated.
 - Keep the waste away from incompatible materials, such as strong oxidizing agents.[\[5\]](#)
 - Arrange for the collection of the waste by your institution's environmental health and safety department or a licensed chemical waste disposal contractor.
 - Maintain accurate records of the waste generated and its disposal, as required by your institution and local regulations.

By following these procedures, laboratory professionals can ensure the safe and compliant disposal of **D-Valine methyl ester hydrochloride**, contributing to a secure and environmentally responsible research environment.

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